

# An In-depth Technical Guide to the Physical Properties of 1-Bromotridecane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromotridecane

Cat. No.: B143060

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Bromotridecane**, a long-chain alkyl bromide, serves as a key intermediate in various organic syntheses. Its utility in the development of novel chemical entities, including potential therapeutic agents and functional materials, necessitates a thorough understanding of its fundamental physical characteristics. This technical guide provides a comprehensive overview of the core physical properties of **1-Bromotridecane**, complete with detailed experimental protocols for their determination. The information presented herein is intended to support researchers and professionals in the fields of chemistry and drug development in the effective handling, characterization, and application of this compound.

## Core Physical Properties

The physical properties of **1-Bromotridecane** are crucial for its application in synthesis, purification, and formulation. A summary of these properties is presented in the table below, compiled from various reputable chemical data sources.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>27</sub> Br[1][2][3]
Molecular Weight	263.26 g/mol [1][2][4]
Appearance	Colorless to light yellow liquid/oil[2][3]
Melting Point	4-7 °C[2][3][5][6]
Boiling Point	148-150 °C at 10 mmHg[2][3][5][6]
Density	1.03 g/mL at 25 °C[2][5][6]
Refractive Index (n <sub>20/D</sub> )	1.459[2][3][5][6]
Solubility	Soluble in chloroform and methanol.[2][3][6] Generally soluble in organic solvents but poorly soluble in water.[7][8][9][10]
Vapor Density	9.2 (vs air)[2][5][6]
Flash Point	>110 °C (>230 °F)[2][6]
CAS Number	765-09-3[1][2][3]

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail the standard methodologies for measuring the key physical parameters of liquid compounds like **1-Bromotridecane**.

### Determination of Boiling Point (Micro-Boiling Point Method using a Thiele Tube)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For small sample volumes, the micro-boiling point method is highly effective.

Apparatus:

- Thiele tube

- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount of **1-Bromotridecane** (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level just above the side arm.
- The thermometer and test tube assembly are immersed in the Thiele tube, ensuring the rubber band is above the oil level to prevent it from dissolving.
- The side arm of the Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the sample has reached its boiling point and its vapor is filling the capillary.
- The heat source is removed, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn back into the capillary tube.<sup>[11]</sup> This temperature is recorded.
- The procedure should be repeated to ensure accuracy.

## Determination of Melting Point

For substances like **1-Bromotridecane**, which has a melting point near room temperature, a standard melting point apparatus can be used.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **1-Bromotridecane** (solidified by cooling)

Procedure:

- A small amount of solidified **1-Bromotridecane** is introduced into the open end of a capillary tube.
- The tube is tapped gently to pack the sample into the sealed end, to a height of about 2-3 mm.
- The loaded capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.<sup>[12][13][14][15]</sup> For a pure compound, this range should be narrow (0.5-2 °C).

## Determination of Density

The density of a liquid is its mass per unit volume. This can be determined gravimetrically.

Apparatus:

- Pycnometer or a volumetric flask (e.g., 1 mL or 5 mL)
- Analytical balance
- Thermometer
- Constant temperature bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with **1-Bromotridecane**, ensuring no air bubbles are trapped. The temperature of the liquid should be controlled, typically at 25 °C using a water bath.
- The filled pycnometer is weighed again to determine the mass of the liquid.
- The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density, such as deionized water.
- The density of **1-Bromotridecane** is calculated by dividing the mass of the liquid by the volume of the pycnometer.<sup>[16][17][18][19][20]</sup>

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

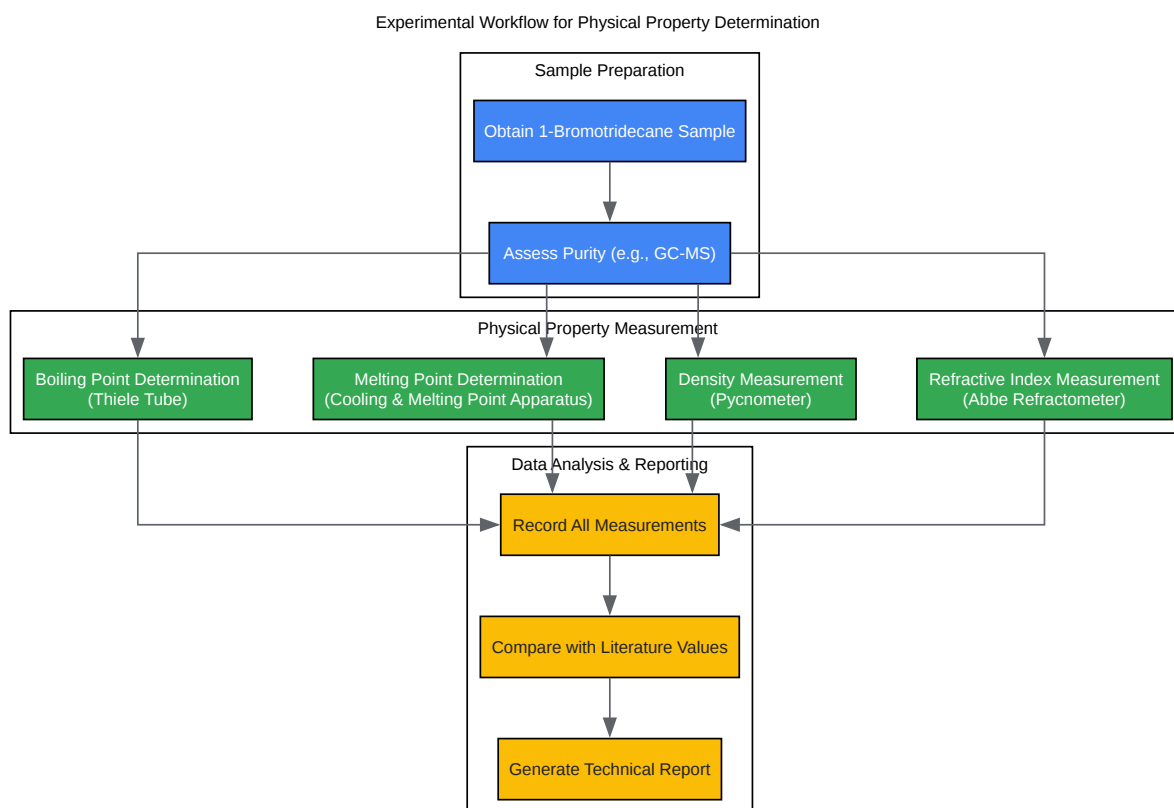
- Dropper or pipette
- Lint-free tissue
- Solvent for cleaning (e.g., acetone or ethanol)

Procedure:

- The refractometer is turned on and the prism temperature is set to the desired value (commonly 20 °C) using the circulating water bath.
- The prism is cleaned with a suitable solvent and dried with a lint-free tissue.
- A few drops of **1-Bromotridecane** are placed on the surface of the measuring prism using a clean dropper.
- The prism is closed and the light source is positioned.
- While looking through the eyepiece, the handwheel is adjusted until the boundary between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index value is read from the instrument's scale.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the characterization of a liquid organic compound such as **1-Bromotridecane**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the physical properties of **1-Bromotridecane**.

## Application in Research and Development

Alkyl halides, including **1-Bromotridecane**, are versatile reagents in organic synthesis.<sup>[21]</sup> They are frequently employed in alkylation reactions to form new carbon-carbon and carbon-heteroatom bonds. In the context of drug development, the long alkyl chain of **1-**

**Bromotridecane** can be incorporated into molecules to increase their lipophilicity, which can influence pharmacokinetic properties such as absorption and membrane permeability.[22][23][24] While **1-Bromotridecane** itself is not typically considered a biologically active signaling molecule, it serves as a crucial building block in the synthesis of more complex structures that may exhibit biological activity.[25] For instance, it has been used in the synthesis of labeled fatty acids and other complex organic molecules.

## Conclusion

This technical guide has provided a detailed summary of the key physical properties of **1-Bromotridecane**, along with standardized experimental protocols for their measurement. The accurate determination of these properties is essential for the effective use of this compound in research and industrial applications. The provided information serves as a valuable resource for scientists and professionals engaged in chemical synthesis and drug development, facilitating the safe and efficient handling and application of **1-Bromotridecane**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.aip.org [pubs.aip.org]
- 3. Chemistry Online @ UTSC [utsc.utoronto.ca]
- 4. 1-Bromotridecane | lookchem [lookchem.com]
- 5. ucc.ie [ucc.ie]
- 6. mt.com [mt.com]
- 7. discussion.tiwariacademy.com [discussion.tiwariacademy.com]
- 8. smart.dhgate.com [smart.dhgate.com]
- 9. SATHEE: Unit 10 Haloalkanes And Haloarenes [satheejee.iitk.ac.in]



- 10. selfstudys.com [selfstudys.com]
- 11. uomus.edu.iq [uomus.edu.iq]
- 12. chem.ucalgary.ca [chem.ucalgary.ca]
- 13. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 14. davjalandhar.com [davjalandhar.com]
- 15. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 16. alrasheedcol.edu.iq [alrasheedcol.edu.iq]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- 19. youtube.com [youtube.com]
- 20. researchgate.net [researchgate.net]
- 21. Alkyl Halides - Enamine [enamine.net]
- 22. Chiral Alkyl Halides: Underexplored Motifs in Medicine - PMC [pmc.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- 24. Chiral Alkyl Halides: Underexplored Motifs in Medicine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. 1-Bromotridecane | 765-09-3 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1-Bromotridecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143060#physical-properties-of-1-bromotridecane]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)